

An In-depth Technical Guide to (4-cyanophenyl)(morpholino)methanone

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Compound of Interest

Compound Name:	4-(Morpholine-4-carbonyl)benzotrile
CAS No.:	87294-97-1
Cat. No.:	B1339520

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This guide provides a comprehensive technical overview of (4-cyanophenyl)(morpholino)methanone, a compound of interest in medicinal chemistry and materials science. We will delve into its chemical identity, a detailed synthesis protocol, its physicochemical properties, and potential applications. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Nomenclature

The compound referred to as "4-cyanobenzoyl morpholide" is most accurately identified by its systematic IUPAC name: (4-cyanophenyl)(morpholino)methanone.

Synonyms: While not widely documented, logical synonyms include:

- 4-(4-Cyanobenzoyl)morpholine
- N-(4-Cyanobenzoyl)morpholine

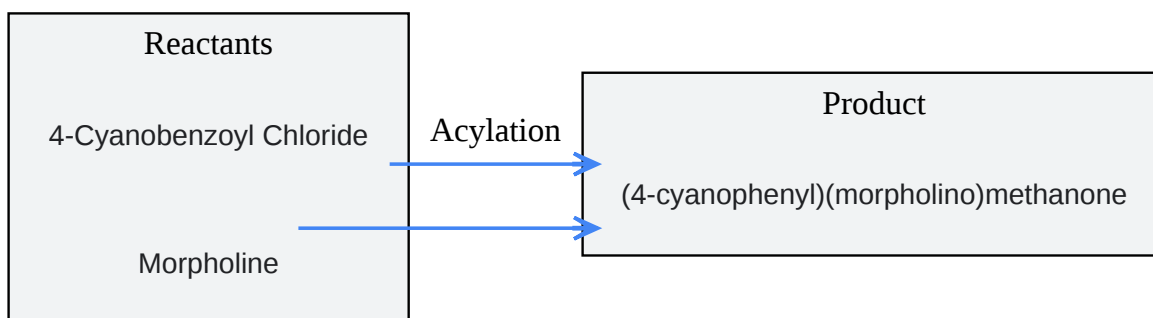
Molecular Structure:

Feature	Description
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₂
Molecular Weight	216.24 g/mol
CAS Number	Not assigned
InChI Key	(Predicted) YWGYVGNLEWUSAD-UHFFFAOYSA-N

Synthesis of (4-cyanophenyl)(morpholino)methanone

The synthesis of (4-cyanophenyl)(morpholino)methanone is readily achieved through the acylation of morpholine with 4-cyanobenzoyl chloride. This is a standard nucleophilic acyl substitution reaction where the secondary amine of the morpholine attacks the electrophilic carbonyl carbon of the acyl chloride.

Reaction Scheme:



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Caption: General reaction scheme for the synthesis of (4-cyanophenyl)(morpholino)methanone.

Experimental Protocol

This protocol is based on a well-established procedure for the amidation of benzoyl chloride with morpholine and is expected to be directly applicable.[1]

Materials:

Reagent	Formula	MW (g/mol)	Amount	Moles
4-Cyanobenzoyl chloride	C ₈ H ₄ ClNO	165.57	1.66 g	10.0 mmol
Morpholine	C ₄ H ₉ NO	87.12	0.96 g (0.97 mL)	11.0 mmol
Triethylamine	(C ₂ H ₅) ₃ N	101.19	1.21 g (1.67 mL)	12.0 mmol
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	20 mL	-
Deionized Water	H ₂ O	18.02	As needed	-
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	As needed	-

Procedure:

- To a 50 mL round-bottom flask equipped with a magnetic stir bar, add morpholine (0.96 g, 11.0 mmol) and triethylamine (1.21 g, 12.0 mmol) to dichloromethane (20 mL).
- Stir the solution at room temperature (20-25°C).
- In a separate beaker, dissolve 4-cyanobenzoyl chloride (1.66 g, 10.0 mmol) in a minimal amount of dichloromethane.
- Carefully add the 4-cyanobenzoyl chloride solution dropwise to the stirred morpholine solution. An exotherm may be observed. The addition should be slow enough to maintain a gentle reflux.
- After the addition is complete, stir the reaction mixture for an additional 1-2 hours at room temperature.

- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material (4-cyanobenzoyl chloride) is consumed.
- Upon completion, add deionized water (20 mL) to the reaction mixture to quench the reaction and dissolve the triethylamine hydrochloride salt.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 15 mL).
- Combine the organic extracts and wash with deionized water (4 x 20 mL) to remove any remaining salts and impurities.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the pure (4-cyanophenyl) (morpholino)methanone.

Causality Behind Experimental Choices:

- **Excess Morpholine and Triethylamine:** A slight excess of morpholine is used to ensure the complete consumption of the 4-cyanobenzoyl chloride. Triethylamine acts as a base to neutralize the hydrochloric acid byproduct of the reaction, preventing the protonation of the morpholine starting material and driving the reaction to completion.
- **Dichloromethane as Solvent:** Dichloromethane is a suitable solvent as it is relatively inert and dissolves both the reactants and the product. Its low boiling point facilitates easy removal after the reaction.
- **Aqueous Workup:** The water wash is crucial for removing the triethylamine hydrochloride salt and any unreacted morpholine.
- **Drying and Evaporation:** Anhydrous sodium sulfate is a common drying agent to remove residual water from the organic phase. Rotary evaporation allows for the gentle removal of the solvent to isolate the product.

Physicochemical Properties

While specific experimental data for (4-cyanophenyl)(morpholino)methanone is not readily available in the literature, we can predict its properties based on its structure and data from analogous compounds.

Property	Predicted Value / Expected Characteristics
Appearance	White to off-white solid
Melting Point	Expected to be a solid with a defined melting point, likely in the range of 100-150°C.
Solubility	Expected to be soluble in common organic solvents like dichloromethane, chloroform, and ethyl acetate. Limited solubility in water.
¹ H NMR	Aromatic protons of the cyanophenyl group would appear in the downfield region (δ 7.5-8.0 ppm). The methylene protons of the morpholine ring would appear as multiplets in the upfield region (δ 3.5-4.0 ppm).
¹³ C NMR	The carbonyl carbon would show a characteristic peak around 168-172 ppm. The nitrile carbon would appear around 118-120 ppm. Aromatic and morpholine carbons would also be present in their respective regions.
IR Spectroscopy	A strong carbonyl (C=O) stretching band around 1630-1660 cm^{-1} . A characteristic nitrile (C \equiv N) stretching band around 2220-2240 cm^{-1} . C-H and C-N stretching bands will also be present.

Potential Applications

The structural motifs of (4-cyanophenyl)(morpholino)methanone suggest its potential utility in several areas of research and development, particularly in medicinal chemistry and materials

science.

Medicinal Chemistry

- **Scaffold for Drug Discovery:** The morpholine ring is a common scaffold in many biologically active compounds due to its favorable physicochemical properties, including metabolic stability and aqueous solubility.[2] It is present in drugs such as the antibiotic linezolid and the anticancer agent gefitinib.[3]
- **Enzyme Inhibition:** The cyanophenyl group can act as a hydrogen bond acceptor and can participate in dipole-dipole interactions, making it a valuable pharmacophore for targeting enzyme active sites. Compounds containing the 4-cyanophenyl moiety have shown anticancer activity.[4]
- **Modulation of Pharmacokinetics:** The combination of the polar morpholine group and the more lipophilic cyanophenyl group allows for the fine-tuning of a molecule's pharmacokinetic properties, such as solubility, permeability, and metabolic stability.

Materials Science

- **Liquid Crystals:** The rigid, polar nature of the 4-cyanobenzoyl group is a common feature in liquid crystalline materials. 4-Cyanobenzoyl chloride has been used in the synthesis of new liquid crystalline compounds.[5]
- **Polymer Chemistry:** As a stable, functionalized molecule, it could serve as a monomer or a building block for the synthesis of specialty polymers with tailored properties.

Safety and Handling

4-Cyanobenzoyl chloride (Starting Material):

- **Hazards:** Corrosive. Causes severe skin burns and eye damage. Harmful if swallowed or inhaled. Reacts with water to produce hydrochloric acid.
- **Precautions:** Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Morpholine (Starting Material):

- Hazards: Flammable liquid and vapor. Corrosive. Causes severe skin burns and eye damage. Harmful if swallowed or inhaled.
- Precautions: Handle in a well-ventilated fume hood. Keep away from heat, sparks, and open flames. Wear appropriate PPE.

(4-cyanophenyl)(morpholino)methanone (Product):

- Hazards (Predicted): Based on analogous structures, it is expected to be harmful if swallowed. May cause skin and eye irritation.
- Precautions: Handle with care, avoiding inhalation, ingestion, and skin contact. Wear standard laboratory PPE.

Conclusion

(4-cyanophenyl)(morpholino)methanone is a readily synthesizable compound with significant potential as a building block in both medicinal chemistry and materials science. Its synthesis from commercially available starting materials is straightforward. The combination of the biologically relevant morpholine moiety and the electronically distinct 4-cyanophenyl group makes it an attractive scaffold for further chemical exploration and the development of novel functional molecules.

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